

Chemical and physical properties of D-Xylaric acid.

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Compound of Interest

Compound Name: Xylaric acid

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An In-depth Technical Guide to D-Xylaric Acid

Introduction

D-Xylaric acid, a five-carbon aldaric acid, is a versatile building block with significant potential in the development of novel polymers, chelating agents, and pharmaceutical intermediates.^[1] Its discovery is rooted in the history of carbohydrate chemistry and the oxidation of sugars.^[1] This guide provides a comprehensive overview of the chemical and physical properties of **D-Xylaric acid**, detailed experimental protocols for its synthesis, and its role in metabolic pathways. It is important to distinguish **D-Xylaric acid** (C₅H₈O₇) from "**Xylaric acid D**," a complex terpene lactone (C₁₅H₂₀O₅) isolated from fungi of the *Xylaria* genus.^{[1][2]} The majority of scientific literature indicates that **D-Xylaric acid** is primarily a product of chemical or biotechnological synthesis rather than being abundant in nature.^[1]

Chemical and Physical Properties

D-Xylaric acid, also known as (2R,4S)-2,3,4-trihydroxypentanedioic acid, is a polyhydroxylated dicarboxylic acid.^{[3][4]} The presence of multiple hydroxyl and carboxyl functional groups makes it a valuable monomer for synthesizing biodegradable and hydrophilic polymers.^[4]

Table 1: General and Physical Properties of D-Xylaric Acid

Property	Value	Source
IUPAC Name	(2R,4S)-2,3,4-trihydroxypentanedioic acid	[3]
Synonyms	xylosaccharic acid, m-Xylarate	[3]
Molecular Formula	C ₅ H ₈ O ₇	[3]
Molecular Weight	180.11 g/mol	[3]
CAS Number	488-31-3	[4]
Melting Point	Diastereomers have different melting points.	[4]
Solubility	Diastereomers exhibit different solubilities.	[4]
Optical Activity	Achiral (meso compound) and optically inactive.	[4]

Table 2: Computed Properties of D-Xylaric Acid

Property	Value	Source
XLogP3	-2.5	[3]
Hydrogen Bond Donor Count	5	PubChem
Hydrogen Bond Acceptor Count	7	PubChem
Rotatable Bond Count	4	PubChem
Exact Mass	180.02700259 Da	[3]
Monoisotopic Mass	180.02700259 Da	[3]
Topological Polar Surface Area	135 Å ²	[3]
Heavy Atom Count	12	PubChem
Complexity	168	[3]

Experimental Protocols

The primary methods for producing **D-Xylaric acid** involve the oxidation of D-xylose, a readily available pentose sugar.^[1] The two main approaches are direct chemical oxidation and microbial fermentation.^[1]

Chemical Synthesis: Nitric Acid Oxidation of D-Xylose

This method involves the oxidation of both the aldehyde and primary alcohol groups of D-xylose to carboxylic acids.^[1]

Materials:

- D-xylose
- Concentrated nitric acid
- Sodium hydroxide solution (for neutralization)
- Cold ethanol
- Deionized water

Procedure:

- **Reaction Setup:** Dissolve D-xylose in water in a reaction vessel equipped with a stirrer, thermometer, and a means for the controlled addition of nitric acid. This should be performed in a fume hood.^[1]
- **Oxidation:** Carefully add concentrated nitric acid portion-wise to the D-xylose solution. The reaction is exothermic and the temperature should be maintained between 50-70°C with cooling.^[1]
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).^{[1][5]}
- **Neutralization and Precipitation:** After the reaction is complete, cool the mixture and neutralize it with a sodium hydroxide solution to precipitate the sodium salt of **D-Xylaric**

acid.[\[5\]](#)

- Isolation and Purification: Filter the precipitate and wash it with cold ethanol to remove impurities.[\[5\]](#) The excess nitric acid can be removed by evaporation under reduced pressure.[\[1\]](#) The resulting syrup can be further purified by crystallization or ion-exchange chromatography.[\[1\]](#)[\[5\]](#) The free acid can be obtained by passing the sodium salt through an acidic ion-exchange resin column.[\[5\]](#)
- Characterization: The final product should be characterized by techniques such as melting point determination, FT-IR, and NMR spectroscopy.[\[5\]](#)

Biotechnological Production: Microbial Fermentation

This approach uses microorganisms to convert D-xylose into D-**Xylaric acid**, often through a two-step enzymatic process.[\[1\]](#)

Key Enzymes:

- Xylose Dehydrogenase (XDH): Oxidizes D-xylose to D-xylonolactone.[\[1\]](#)
- Xylonolactonase (XYL): Hydrolyzes D-xylonolactone to D-xylonic acid.[\[1\]](#)

Procedure:

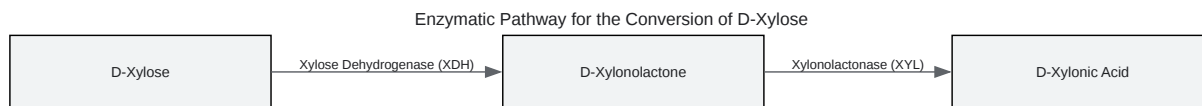
- Strain Selection and Preparation: Select a suitable microbial host (e.g., *Escherichia coli*, *Saccharomyces cerevisiae*) and potentially genetically engineer it to express the necessary enzymes. Prepare an inoculum by growing the cells in a suitable medium.[\[1\]](#)
- Fermentation: Carry out the main fermentation in a bioreactor with a defined medium containing D-xylose as the carbon source. Carefully control parameters such as temperature, pH, and dissolved oxygen.[\[1\]](#)
- Product Recovery: After fermentation, separate the microbial cells from the culture broth by centrifugation or filtration.[\[1\]](#)
- Purification: Recover and purify the D-**Xylaric acid** from the supernatant using techniques like ion-exchange chromatography, electrodialysis, or precipitation.[\[1\]](#)

Signaling Pathways and Logical Relationships

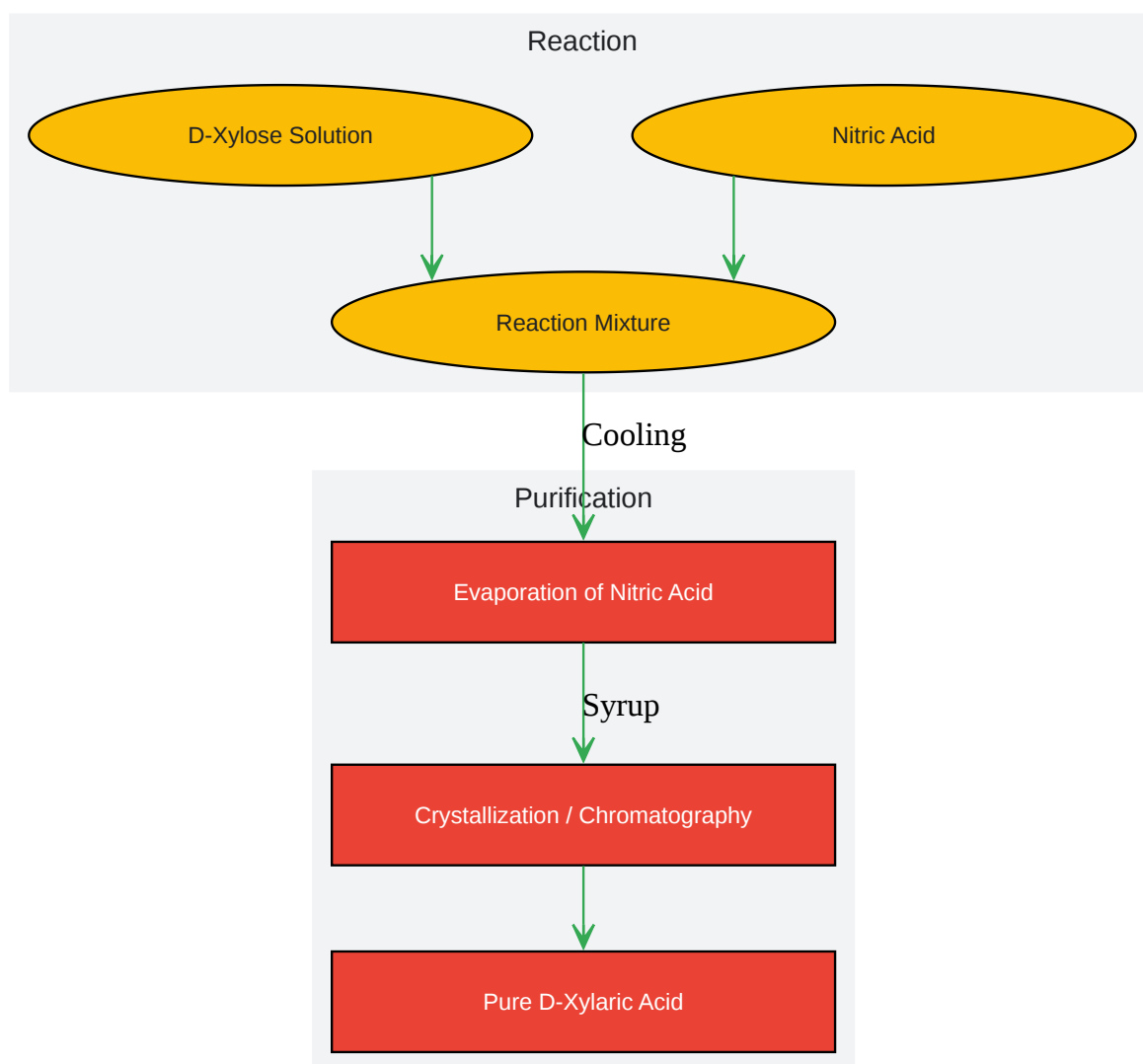
While **D-Xylaric acid** is not typically involved in signaling pathways in the traditional sense, it is a key component in certain metabolic and synthetic pathways.

Enzymatic Conversion of D-Xylose

The biotechnological production of **D-Xylaric acid** relies on a specific enzymatic pathway to convert D-xylose.



Logical Workflow for Chemical Synthesis of D-Xylaric Acid

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